Spectroscopic Analysis of Bis(2,4,5-trichlorophenyl) disulfide: A Technical Guide

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Compound of Interest

Compound Name:	*Bis(2,4,5-trichlorophenyl) disulfide*
CAS No.:	*3808-87-5*
Cat. No.:	*B1329746*

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This technical guide provides an in-depth analysis of the spectroscopic data for **Bis(2,4,5-trichlorophenyl) disulfide**, a compound of interest in various chemical and environmental studies. The guide is designed for researchers, scientists, and drug development professionals, offering a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. While a complete experimental dataset for this specific molecule is not publicly available, this guide synthesizes available data, theoretical predictions, and expert analysis to provide a comprehensive spectroscopic profile.

Molecular Structure and Properties

Bis(2,4,5-trichlorophenyl) disulfide is an organosulfur compound with the chemical formula $C_{12}H_4Cl_6S_2$.[1][2] It consists of two 2,4,5-trichlorophenyl groups linked by a disulfide bond. The high degree of chlorination significantly influences its chemical and physical properties, including its lipophilicity and stability.[1]

Key Molecular Properties:

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Property	Value	Source
CAS Number	3808-87-5	[1][2]
Molecular Formula	$C_{12}H_4Cl_6S_2$	[1][2]
Molecular Weight	425.01 g/mol	[2]
Melting Point	140-144 °C	[2]

Molecular Structure:

Caption: Molecular structure of **Bis(2,4,5-trichlorophenyl) disulfide**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **Bis(2,4,5-trichlorophenyl) disulfide** is characterized by absorption bands corresponding to the vibrations of its aromatic rings, carbon-chlorine bonds, and the disulfide linkage.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR Spectroscopy

A small amount of the solid sample is placed directly on the ATR crystal (e.g., diamond or germanium). The spectrum is then recorded by measuring the absorption of infrared radiation as it passes through the sample.

Interpretation of the ATR-IR Spectrum:

An ATR-IR spectrum for **Bis(2,4,5-trichlorophenyl) disulfide** is available in the SpectraBase database. The major absorption bands and their assignments are summarized below.

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Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Weak	Aromatic C-H stretching vibrations
~1600-1450	Medium-Strong	Aromatic C=C ring stretching vibrations
~1100-1000	Strong	C-Cl stretching vibrations
~900-675	Strong	Out-of-plane C-H bending vibrations
~550-450	Weak-Medium	C-S stretching and S-S stretching vibrations

The presence of strong absorptions in the 1100-1000 cm^{-1} region is a clear indication of the C-Cl bonds. The aromatic nature of the compound is confirmed by the C-H and C=C stretching vibrations at their characteristic frequencies. The weaker S-S stretch is often difficult to observe but is expected in the lower frequency region of the spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of the atoms within a molecule. For **Bis(2,4,5-trichlorophenyl) disulfide**, ^{1}H and ^{13}C NMR are the most relevant techniques. Although experimental spectra are not readily available, a theoretical prediction of the chemical shifts can be made based on the molecular structure.

Experimental Protocol: NMR Spectroscopy

A solution of the compound is prepared in a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) and placed in an NMR tube. The spectrum is then acquired on a high-field NMR spectrometer.

Predicted ^{1}H NMR Spectrum:

Due to the symmetry of the molecule, the two 2,4,5-trichlorophenyl groups are chemically equivalent. Within each ring, there are two distinct protons.

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Predicted Chemical Shift (δ, ppm)	Multiplicity	Assignment
7.5 - 7.8	Singlet	Aromatic H (at C-3 and C-6 positions)

The electron-withdrawing effects of the chlorine atoms and the disulfide group will deshield the aromatic protons, causing them to resonate at a relatively high chemical shift. The two protons on each ring are in different environments but may have very similar chemical shifts, potentially appearing as a single signal or closely spaced singlets.

Predicted ^{13}C NMR Spectrum:

The ^{13}C NMR spectrum will show six distinct signals for the carbon atoms of the aromatic rings, as the two rings are equivalent.

| Predicted Chemical Shift (δ, ppm) | Assignment | |---|---|---| | 135 - 140 | C-S | | 130 - 135 | C-Cl | | 125 - 130 | C-H |

The carbon atoms directly attached to the electron-withdrawing chlorine and sulfur atoms will be the most deshielded and appear at the highest chemical shifts.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound and can provide structural information through the analysis of fragmentation patterns.

Experimental Protocol: Electron Ionization (EI)-Mass Spectrometry

The sample is introduced into the mass spectrometer, where it is vaporized and bombarded with a high-energy electron beam. This causes ionization and fragmentation of the molecule. The resulting ions are then separated based on their mass-to-charge ratio (m/z) and detected.

Predicted Mass Spectrum and Fragmentation:

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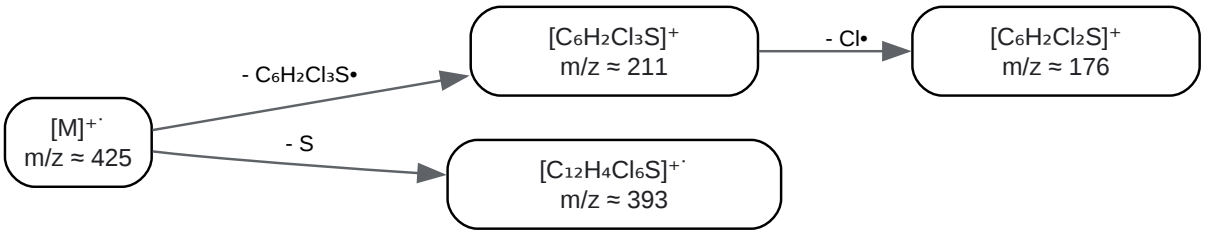
The EI mass spectrum of **Bis(2,4,5-trichlorophenyl) disulfide** is expected to show a prominent molecular ion peak $[M]^+$ at an m/z corresponding to its molecular weight (~425 u). The presence of multiple chlorine atoms will result in a characteristic isotopic pattern for the molecular ion and its fragments.

Proposed Fragmentation Pathway:



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Caption: Proposed fragmentation pathway for **Bis(2,4,5-trichlorophenyl) disulfide** in EI-MS.

Interpretation of Predicted Fragments:

m/z (approximate)	Proposed Fragment
425	$[C_{12}H_4Cl_6S_2]^{+\cdot}$ (Molecular ion)
393	$[C_{12}H_4Cl_6S]^{+\cdot}$ (Loss of a sulfur atom)
211	$[C_6H_2Cl_3S]^+$ (Cleavage of the S-S bond)
176	$[C_6H_2Cl_2S]^+$ (Loss of a chlorine atom from the thiophenyl fragment)

The most likely initial fragmentation event is the cleavage of the relatively weak S-S bond, leading to the formation of the 2,4,5-trichlorophenylthio radical and cation. Further fragmentation would involve the loss of sulfur and chlorine atoms.

Conclusion

This technical guide provides a detailed spectroscopic analysis of **Bis(2,4,5-trichlorophenyl) disulfide** based on available experimental data and theoretical predictions. The characteristic

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IR absorptions, predicted NMR chemical shifts, and plausible mass spectral fragmentation patterns serve as a valuable reference for the identification and characterization of this compound in various scientific applications. Further experimental work is encouraged to validate these predictions and provide a more complete spectroscopic profile.

References

- SpectraBase. bis(2,4,5-trichlorophenyl)disulfide. [Link]
- NIST WebBook. Disulfide, bis(4-chlorophenyl). [Link]

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Sources

- 1. CAS 3808-87-5: Bis(2,4,5-trichlorophenyl) disulfide [cymitquimica.com]
- 2. Bis(2,4,5-trichlorophenyl) Disulfide , >95.0%(GC) , 3808-87-5 - CookeChem [cookechem.com]
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